

Essential Safety and Operational Guide for Handling Lactic Acid

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Lantic acid	
Cat. No.:	B1674492	Get Quote

Note: The following information is provided for lactic acid. "**Lantic acid**" is not a recognized chemical term and is presumed to be a typographical error.

This guide provides essential safety protocols, handling procedures, and disposal plans for laboratory professionals working with lactic acid. Adherence to these guidelines is critical for ensuring personal safety and regulatory compliance.

Hazard Identification and Classification

Lactic acid is a corrosive substance that requires careful handling.[1] Its primary hazards are associated with direct contact. Depending on the concentration, it can cause skin irritation or severe burns and serious eye damage.[2][3][4]



Hazard Classification	Description	GHS Pictogram	Signal Word	Hazard Statements
Skin Corrosion/Irritatio n	Causes skin irritation.[2][5] Higher concentrations can cause severe skin burns.[1][4]	Danger	H314: Causes severe skin burns and eye damage.[4] H315: Causes skin irritation.[5]	
Serious Eye Damage/Irritation	Causes serious eye damage.[2] [3][5] This can include severe inflammation and potential corneal damage.[3]	Danger	H318: Causes serious eye damage.[5]	
Respiratory Tract Irritation	Inhalation of vapors, mists, or gas can cause chemical burns to the respiratory tract.[1][6]	-	-	-

Personal Protective Equipment (PPE)

Consistent and proper use of PPE is the most critical line of defense against exposure. All PPE should be inspected before use.[7]




Protection Type	Recommended Equipment	Standards & Specifications
Eye/Face Protection	Tightly fitting safety goggles with side shields.[4] For higherrisk operations, use a face shield (minimum 8-inch).[7]	Must be approved under government standards such as NIOSH (US) or EN 166 (EU). [7]
Skin Protection	Chemical-resistant protective gloves (e.g., Butyl rubber).[4] Acid-resistant, long-sleeved protective clothing.[4]	Gloves should be tested according to EN 374.[2][8]
Respiratory Protection	Use only in a well-ventilated area or under a chemical fume hood.[1][9] If ventilation is inadequate or vapors/mists are generated, use a NIOSH/MSHA or EN 149 approved respirator.[1][6]	Use a full-face respirator with appropriate cartridges (e.g., type ABEK - EN 14387) if risk assessment deems it necessary.[7]

Operational and Handling Protocols

A systematic approach to handling ensures minimal risk. The following workflow outlines the key steps for safely using lactic acid in a laboratory setting.





Click to download full resolution via product page

Caption: Workflow for Safely Handling Lactic Acid.

Step-by-Step Handling Procedure

- Preparation: Work in a well-ventilated area, such as a chemical fume hood.[1][9] Ensure that
 an eyewash station and safety shower are readily accessible.[1]
- Don PPE: Wear appropriate PPE as specified in the table above, including safety goggles, a
 face shield if necessary, chemical-resistant gloves, and a lab coat.[6]
- Dispensing: Handle and open the container with care.[8] Avoid breathing any vapors or mists that may be generated.[7]
- Use: Avoid direct contact with skin, eyes, and clothing.[9]



- Post-Handling: After use, wash hands thoroughly.[2][6] Remove and wash any contaminated clothing before reuse.[5]
- Storage: Store in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area away from incompatible materials like strong bases or oxidizing agents.[8][9]

Emergency and Disposal Plans

Immediate and appropriate action is crucial in the event of a spill or exposure.


First Aid Measures

Exposure Route	Immediate Action
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[5][6] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention from an ophthalmologist.[8]
Skin Contact	Take off immediately all contaminated clothing. [8] Wash off immediately with plenty of soap and water for at least 15 minutes.[5][7] If skin irritation persists or burns are present, seek immediate medical advice.[1][5]
Ingestion	Rinse mouth with water.[7] Drink plenty of water afterwards.[5] Do NOT induce vomiting.[4] Call a physician or poison control center immediately. [2][4]
Inhalation	Move the person into fresh air.[6] If breathing is difficult, give oxygen.[6] If the person is not breathing, give artificial respiration, but do not use the mouth-to-mouth method.[9] Seek medical attention.[1]

Spill Response Protocol

In the event of a spill, follow this workflow to ensure safety and proper cleanup.






Click to download full resolution via product page

Caption: Step-by-Step Spill Response Workflow.

Waste Disposal Plan

Improper disposal of lactic acid is a regulatory violation. The appropriate disposal method depends on the quantity and concentration of the waste.





Click to download full resolution via product page

Caption: Decision-Making Process for Lactic Acid Disposal.

This procedure should only be performed by trained personnel for small amounts of lactic acid waste that are not contaminated with other hazardous materials like heavy metals.[10]

- Dilution: If using concentrated lactic acid (e.g., 88%), first dilute it by slowly adding the acid to a large volume of cold water (aim for a concentration below 10%).[11][12] This step should be done in a suitable container within a fume hood.
- Preparation of Base: In a separate, large container, prepare a solution of a weak base, such as sodium bicarbonate (baking soda).[12]
- Neutralization: Slowly and carefully add the diluted lactic acid solution to the bicarbonate solution while stirring.[12] Be cautious, as this reaction will release carbon dioxide gas



(fizzing) and heat.[12] Add the acid in small portions to control the reaction.

- pH Check: After the reaction has subsided, check the pH of the resulting solution using a pH meter or pH strips. The target pH is between 5 and 9.[10]
- Final Disposal: Once the solution is confirmed to be neutralized, it can be flushed down the sanitary sewer with at least 20 parts of water.[10] Always check local regulations before sewer disposal.[11]

For large quantities or contaminated lactic acid waste, do not attempt in-lab treatment.[10] It must be collected in a designated, properly labeled hazardous waste container and managed by your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal contractor.[10][13]

Cited Experimental Protocol: Lactic Acid Assay

For researchers needing to quantify lactic acid, colorimetric assay kits are a common method. The following is a generalized methodology based on commercially available kits.[14]

- Sample Preparation:
 - Serum/Plasma: Collect blood and separate serum or plasma via centrifugation.[14]
 Samples may need to be diluted with PBS or normal saline.[14]
 - Tissue: Homogenize the tissue sample in a buffer on ice, then centrifuge to collect the supernatant for analysis.[14]
 - Cells: Wash and collect cells, then lyse them using sonication or grinding in a homogenization medium.[14] Centrifuge to clear the lysate.[14]
- Reagent Preparation: Prepare an enzyme working solution by mixing the provided enzyme and diluent according to the kit's specific ratio.[14] This solution is often stable for only a short period.[14]
- Assay Procedure:
 - Add prepared samples and standards to separate wells of a microplate or tubes.



- Add the enzyme working solution to each sample and standard.
- Incubate the reaction for a specified time at a specific temperature (e.g., 10 minutes at 37°C).
- Add a colorimetric probe or stopping reagent as directed by the protocol.
- Data Collection and Analysis:
 - Measure the optical density (OD) at the specified wavelength (e.g., 530 nm) using a microplate reader.[14]
 - Calculate the lactic acid concentration in the samples by comparing their OD values to the standard curve generated from the known concentrations.[14]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. chemos.de [chemos.de]
- 3. neogen.com [neogen.com]
- 4. laffort.com [laffort.com]
- 5. thermofishersci.in [thermofishersci.in]
- 6. fortrexsolutions.com [fortrexsolutions.com]
- 7. geneseo.edu [geneseo.edu]
- 8. carlroth.com [carlroth.com]
- 9. fishersci.com [fishersci.com]
- 10. In-Lab Disposal Methods: Waste Management Guide: Waste Management: Public & Environmental Health: Environmental Health & Safety: Protect IU: Indiana University [protect.iu.edu]



Check Availability & Pricing



- 11. epfl.ch [epfl.ch]
- 12. homebrewtalk.com [homebrewtalk.com]
- 13. essex.ac.uk [essex.ac.uk]
- 14. resources.bio-techne.com [resources.bio-techne.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Lactic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674492#personal-protective-equipment-for-handling-lantic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com